

Replicating Published Findings: A Comparative Guide to the 15-PGDH Inhibitor CAY10397

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CAY10397

Cat. No.: B606497

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **CAY10397** with other commonly used inhibitors of 15-hydroxyprostaglandin dehydrogenase (15-PGDH), a key enzyme in the catabolism of prostaglandins. By inhibiting 15-PGDH, these small molecules effectively increase the local concentration of prostaglandins, particularly Prostaglandin E2 (PGE2), a critical signaling molecule involved in tissue regeneration and other physiological processes. This guide offers a compilation of experimental data and detailed protocols to aid researchers in replicating and building upon published findings in the field.

Comparative Analysis of 15-PGDH Inhibitors

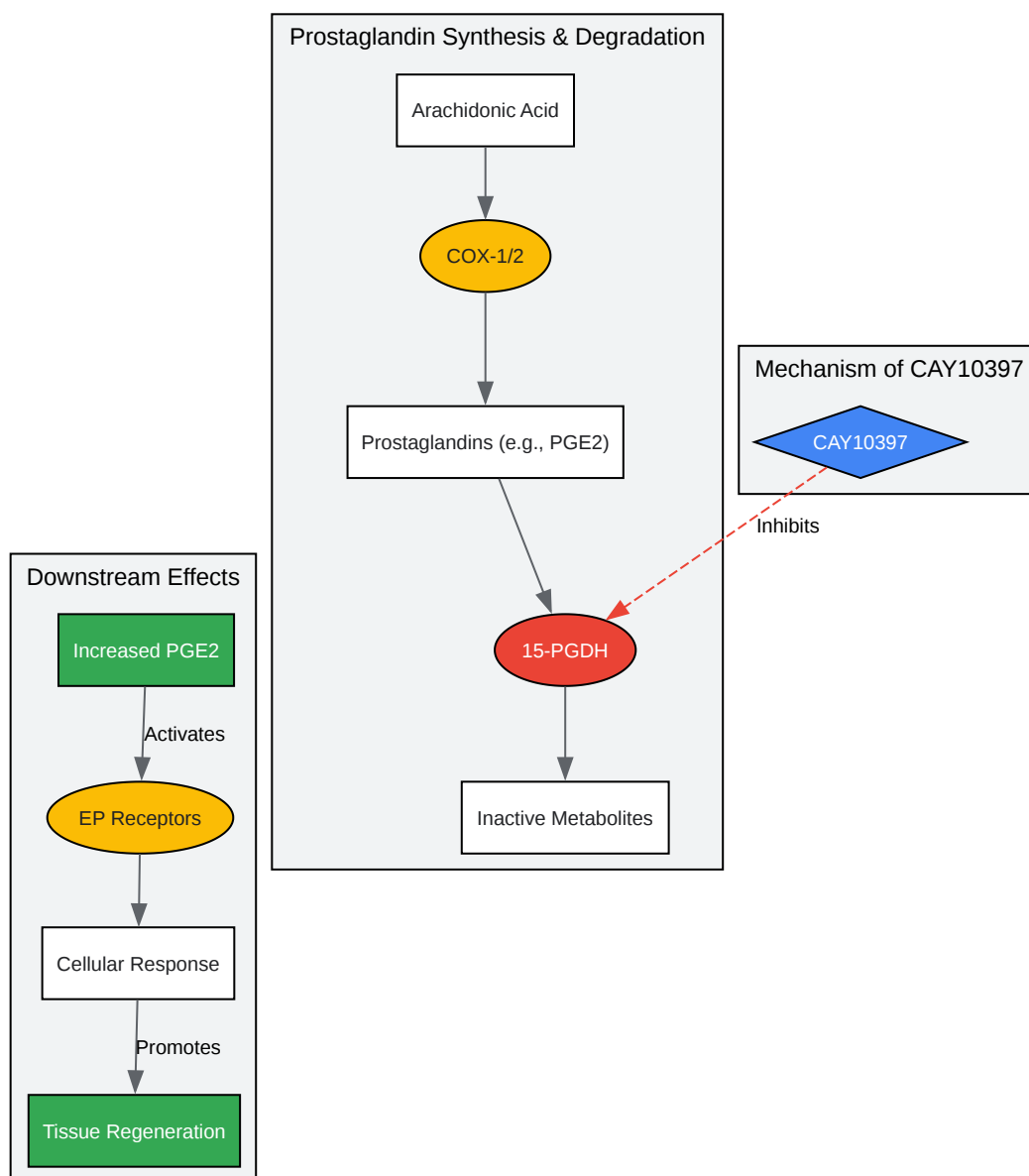
The selection of a 15-PGDH inhibitor for experimental studies is crucial and depends on factors such as potency, selectivity, and the specific experimental context (in vitro vs. in vivo). Below is a summary of key quantitative data for **CAY10397** and its alternatives.

Compound	Target	Mechanism of Action	Potency (K _i)	Potency (IC ₅₀)
CAY10397	15-hydroxyprostaglandin dehydrogenase (15-PGDH)	Inhibition of PGE2 degradation	110 nM	~10 µM
SW033291	15-hydroxyprostaglandin dehydrogenase (15-PGDH)	Inhibition of PGE2 degradation	0.1 nM	1.5 nM
(+)-SW209415	15-hydroxyprostaglandin dehydrogenase (15-PGDH)	Inhibition of PGE2 degradation	Not explicitly stated, but noted as more potent than SW033291	~10 nM (EC ₅₀ in cell-based assay)
ML148	15-hydroxyprostaglandin dehydrogenase (15-PGDH)	Inhibition of PGE2 degradation	Not explicitly stated	19 nM, 56 nM

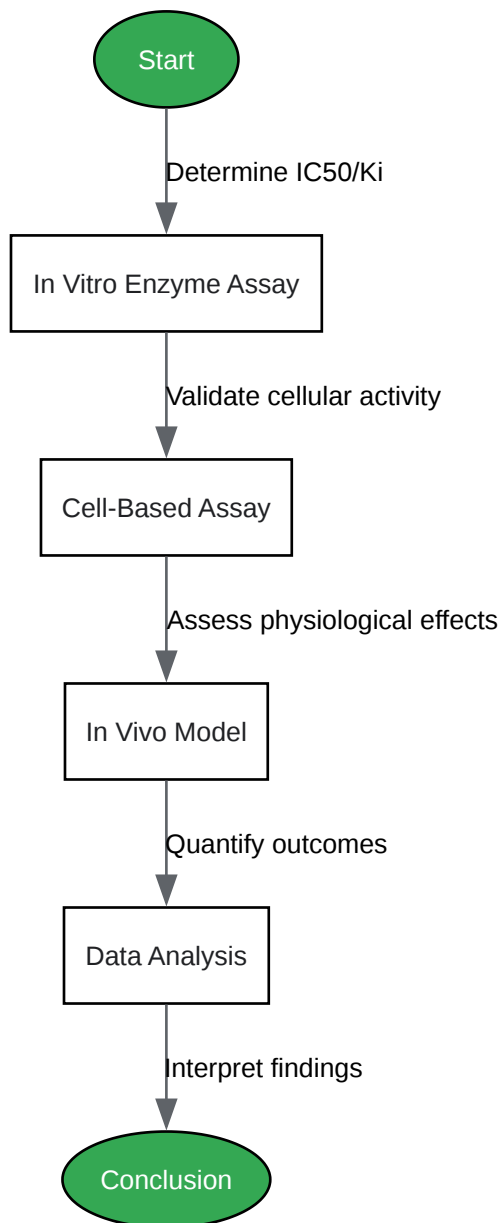
Signaling Pathway and Experimental Workflow

The inhibition of 15-PGDH by **CAY10397** and its analogs directly impacts the prostaglandin signaling pathway, leading to enhanced tissue regeneration. The general experimental workflow to investigate these effects is also outlined below.

Prostaglandin Signaling Pathway & 15-PGDH Inhibition



General Experimental Workflow for 15-PGDH Inhibitors



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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
Email: info@benchchem.com